

# fMRI Protocols for Studying Brain Activity During Laughter: Application Notes and Protocols

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## Compound of Interest

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## Introduction

Laughter, a complex and uniquely human vocalization, is increasingly recognized for its profound impact on social bonding, emotional regulation, and overall well-being. Understanding the neural underpinnings of laughter is a critical area of research with implications for neurology, psychology, and the development of novel therapeutics for mood and social processing disorders. Functional magnetic resonance imaging (fMRI) has emerged as a powerful non-invasive tool to investigate the dynamic brain activity associated with both the perception and production of laughter.

These application notes provide detailed protocols for designing and implementing fMRI studies to investigate the neural correlates of laughter. The methodologies outlined are synthesized from established research and are intended to serve as a comprehensive guide for researchers, scientists, and professionals in drug development.

## I. Experimental Protocols

## A. Protocol 1: Differentiating Humor Comprehension and Appreciation

This protocol is designed to isolate the distinct neural processes involved in "getting" a joke (comprehension) and finding it amusing (appreciation).<sup>[1][2][3]</sup>

### 1. Participant Selection:

- Inclusion Criteria: 20-30 healthy, right-handed adults with normal or corrected-to-normal vision and hearing. Participants should have no history of neurological or psychiatric disorders.
- Exclusion Criteria: Standard MRI contraindications (e.g., metal implants, claustrophobia).

### 2. Stimulus Design:

- Humorous Stimuli: Short, single-panel, non-verbal cartoons or short video clips of comedic situations (e.g., excerpts from sitcoms like "Seinfeld").<sup>[1][3]</sup>
- Control Stimuli: Neutral images or video clips matched for visual complexity and length but lacking humorous content.
- Stimulus Validation: A pilot study should be conducted to rate the funniness of the humorous stimuli and the neutrality of the control stimuli on a Likert scale.

### 3. Experimental Paradigm:

- Design: Event-related fMRI design.
- Procedure:
  - Participants lie in the fMRI scanner.
  - Stimuli are presented visually via a monitor visible through a mirror mounted on the head coil.
  - Each trial consists of:

- A fixation cross (2-4 seconds).
  - Stimulus presentation (e.g., 5-10 seconds for a cartoon, variable for video clips).
  - A rating period where participants rate the "funny" of the stimulus on a 4-point scale using an MRI-compatible button box (2-3 seconds).[3]
- Trials should be presented in a randomized order.

#### 4. fMRI Data Acquisition:

- Scanner: 3 Tesla MRI scanner.
- Sequence: T2\*-weighted echo-planar imaging (EPI) sequence.
- Typical Parameters: Repetition Time (TR) = 2000 ms; Echo Time (TE) = 30 ms; Flip Angle = 90°; Field of View (FOV) = 192x192 mm; Matrix size = 64x64; Slice thickness = 3 mm.
- Anatomical Scan: High-resolution T1-weighted anatomical scan for co-registration.

#### 5. Data Analysis:

- Preprocessing: Standard fMRI preprocessing steps including motion correction, slice timing correction, co-registration to the anatomical scan, normalization to a standard brain template (e.g., MNI), and spatial smoothing.
- Statistical Analysis:
  - First-level analysis: Model the BOLD response for each participant using a general linear model (GLM). Create regressors for the presentation of humorous and neutral stimuli, and for the parametric modulation of the BOLD signal by the funniness ratings.
  - Second-level analysis: Perform group-level analyses to identify brain regions commonly activated during humor comprehension (humorous > neutral contrast) and humor appreciation (parametric modulation by funniness ratings).
  - Regions of Interest (ROI) analysis can be performed on key areas like the ventral striatum and dorsal striatum.[1]

## B. Protocol 2: Investigating Spontaneous vs. Conversational Laughter Perception

This protocol aims to elucidate the neural differences in processing genuine, spontaneous laughter versus more socially driven, conversational laughter.[4][5]

### 1. Participant Selection:

- Similar to Protocol 1.

### 2. Stimulus Design:

- Spontaneous Laughter: Audio recordings of genuine, involuntary laughter elicited through humorous videos or tickling.
- Conversational Laughter: Audio recordings of voluntary, communicative laughter often used to manage social interactions.
- Control Stimuli: Noise-vocoded versions of the laughter stimuli or other complex non-vocal sounds matched for duration and acoustic complexity.[5]
- Stimulus Validation: A separate group of participants should rate the authenticity of the laughter stimuli to ensure clear differentiation between spontaneous and conversational categories.

### 3. Experimental Paradigm:

- Design: Event-related fMRI design.
- Procedure:
  - Participants lie in the fMRI scanner and listen to the auditory stimuli through MRI-compatible headphones.
  - Each trial consists of:
    - A fixation cross (2-4 seconds).

- Auditory stimulus presentation (variable duration).
- A task to ensure attention, such as pressing a button if the sound is presented to the left or right ear.
- Stimuli from all conditions should be presented in a randomized order.

#### 4. fMRI Data Acquisition:

- Identical to Protocol 1.

#### 5. Data Analysis:

- Preprocessing: Identical to Protocol 1.
- Statistical Analysis:
  - First-level analysis: Model the BOLD response for each condition (spontaneous laughter, conversational laughter, control).
  - Second-level analysis: Perform group-level analyses using contrasts to identify brain regions that show differential activation for spontaneous versus conversational laughter (e.g., Spontaneous > Conversational, and vice versa).

## C. Protocol 3: Laughter Production (Tickle-Induced)

This protocol is designed to investigate the neural networks involved in the production of laughter, using tickling as a natural elicitor.[\[6\]](#)[\[7\]](#)[\[8\]](#)

#### 1. Participant Selection:

- Participants should be pre-screened for ticklishness.
- Due to the physical nature of the stimulus, careful consideration of participant comfort and safety is paramount.

#### 2. Stimulus Design:

- Tickle Condition: A trained researcher or a compatible device delivers a tactile tickling stimulus to the participant's foot at pre-determined intervals.
- Control Condition (Touch): The same researcher or device delivers a non-tickling tactile stimulus to the same location.

### 3. Experimental Paradigm:

- Design: Block design is often preferable for this type of study to capture the sustained nature of the laughter response.
- Procedure:
  - Participants are instructed to remain as still as possible and to laugh naturally when tickled.
  - The experiment consists of alternating blocks of the "Tickle" condition and the "Touch" condition, interspersed with rest blocks.
  - Each block could be, for example, 20 seconds long.

### 4. fMRI Data Acquisition:

- Identical to Protocol 1, with careful attention to motion correction due to the potential for head movement during laughter.

### 5. Data Analysis:

- Preprocessing: Standard preprocessing with particular attention to motion correction. Independent component analysis (ICA) can be used to identify and remove motion-related artifacts.
- Statistical Analysis:
  - First-level analysis: Model the BOLD response for the "Tickle" and "Touch" blocks.
  - Second-level analysis: Perform a group-level analysis to identify brain regions more active during the "Tickle" condition compared to the "Touch" condition (Tickle > Touch contrast).

## II. Data Presentation

The following tables summarize key brain regions consistently activated in fMRI studies of laughter.

Table 1: Brain Regions Associated with Humor Comprehension and Appreciation

Brain Region	Function in Humor Processing	Associated Studies
Humor Comprehension		
Dorsal Striatum	Working memory, ambiguity processing, cognitive flexibility	[1][3]
Inferior Frontal Gyrus	Semantic processing, incongruity detection	[1][2]
Middle Temporal Gyrus	Semantic memory, incongruity detection	[1][2]
Humor Appreciation		
Ventral Striatum (inc. Nucleus Accumbens)	Reward processing, pleasure	[1][2]
Amygdala	Emotional processing	[2]
Ventromedial Prefrontal Cortex	Elaboration of pleasurable feelings	[2]

Table 2: Brain Regions Activated During Laughter Perception

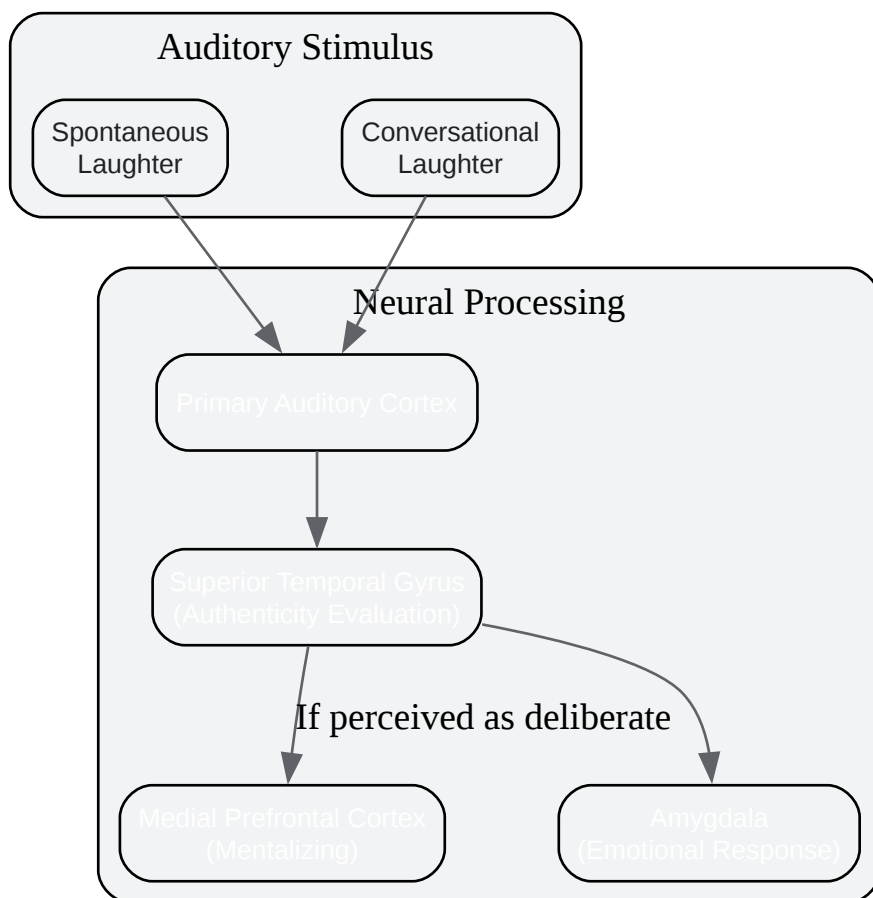
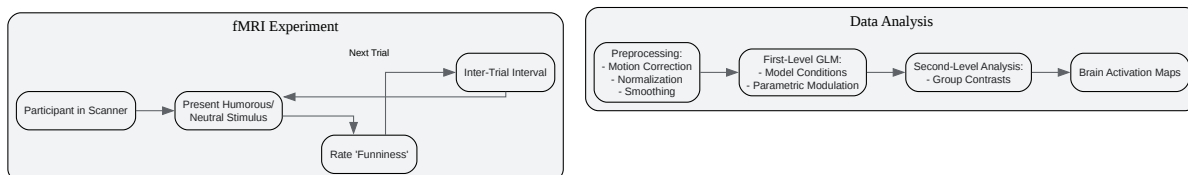
Brain Region	Laughter Type	Function	Associated Studies
Superior Temporal Gyrus	Authentic (Evoked) Laughter	Auditory processing	[9]
Anterior Medial Prefrontal Cortex	Deliberate (Emitted) Laughter	Mentalizing, determining others' mental states	[9]
Auditory and Somatosensory Fields (Right Hemisphere)	Human Laughter	Auditory processing, sensorimotor integration	[10]
Amygdala (Right Hemisphere)	Emotional Vocalizations (including laughter)	Emotional processing, pattern recognition	[11]

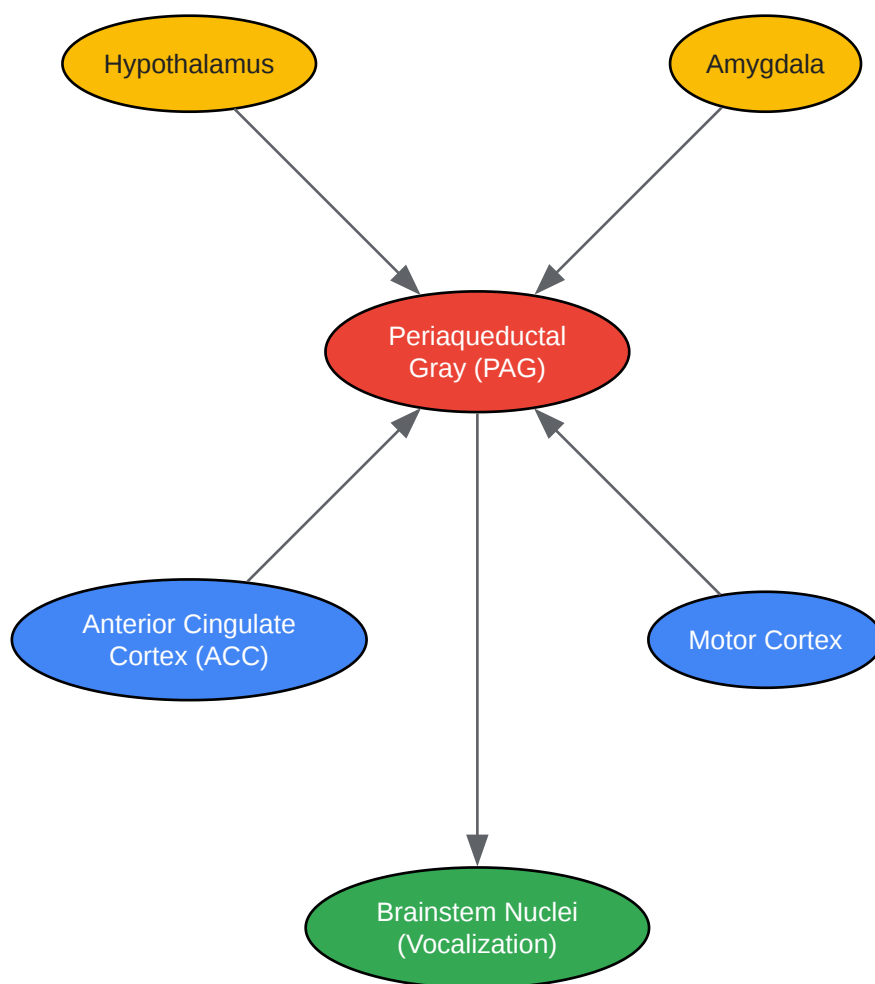
Table 3: Brain Regions Implicated in Laughter Production (Tickle-Induced)

Brain Region	Function in Laughter Production	Associated Studies
Sensorimotor Cortex	Motor control of vocalization and respiration	[6][7][8]
Anterior Cingulate Gyrus	Emotional expression, motor control	[6][7][8]
Insula	Interoceptive awareness, emotional feeling	[6][7][8]
Nucleus Accumbens	Reward and pleasure	[6][7][8]
Hypothalamus	Autonomic responses	[6][7][8]
Periaqueductal Gray	Vocalization, pain modulation	[6][7][8]

### III. Visualization of Workflows and Pathways

The following diagrams illustrate key experimental workflows and proposed neural pathways involved in laughter processing.





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